

characterization of tribofilms using XPS and AES techniques

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Di(tert-dodecyl)pentasulphide*

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Application Note: Dual-Modality Characterization of Tribofilms
Subtitle: Integrated XPS and AES Protocols for ZDDP and Boundary Lubrication Layers

Abstract

This guide details the methodology for characterizing tribofilms—nanometer-scale protective layers formed on sliding surfaces—using X-ray Photoelectron Spectroscopy (XPS) and Auger Electron Spectroscopy (AES).^[1] While XPS provides quantitative chemical state information (the "what"), AES offers high-spatial-resolution mapping (the "where"). This protocol addresses the specific challenges of tribology: sample cleaning without film destruction, mitigating beam damage on fragile phosphates, and correlating spatially averaged chemical data with heterogeneous surface features.

Part 1: Theoretical Foundation & Strategic Rationale

Tribofilms (e.g., ZDDP anti-wear films) are spatially heterogeneous, often manifesting as "pads" or patches rather than continuous layers. They are chemically complex, consisting of gradients from the surface (polyphosphates) to the substrate interface (sulfides/oxides).

- **Why XPS?** XPS is the primary tool for determining the chemical speciation of the film. It distinguishes between inorganic phosphates, organic adsorbed layers, and metal oxides based on binding energy shifts. Its surface sensitivity (top 1–10 nm) matches the thickness of the most critical tribofilm layers.
- **Why AES?** XPS typically uses a spot size of 30–400 μm , which averages the signal over both the tribofilm pads and the valleys between them. AES uses a focused electron beam (<20 nm spot), allowing researchers to map the elemental distribution of individual wear pads and perform depth profiling on specific features.

Part 2: Sample Preparation Protocol

Critical Warning: Improper cleaning is the most common failure point. Aggressive cleaning strips the tribofilm; insufficient cleaning leaves bulk oil that masks the surface signal.

The "Hexane Displacement" Method

- **Bulk Oil Removal:** Immediately after the tribological test, gently wipe the bulk oil from the sample sides (not the wear track) using a lint-free tissue.
- **Solvent Bath (Step 1):** Immerse the sample in n-hexane or n-heptane for 2 minutes.
 - **Causality:** Non-polar solvents dissolve the base oil (PAO, mineral oil) without reacting with the polar tribofilm (phosphates/sulfides).
 - **Agitation:** mild agitation only. DO NOT use ultrasonic cleaning, as the cavitation energy can delaminate the physical tribofilm.
- **Solvent Bath (Step 2):** Transfer to a fresh hexane bath for 1 minute to remove residual solvated oil.
- **Final Rinse:** A quick rinse with Isopropanol (IPA).
 - **Causality:** IPA removes hydrocarbon residues left by hexane. It evaporates cleanly.
- **Drying:** Dry with a stream of dry Nitrogen ().

- Restriction: Do not use "canned air" (contains propellants/fluorocarbons that contaminate the surface).[2]
- Vacuum Storage: Store in a desiccator or vacuum vessel immediately to prevent atmospheric oxidation of sulfides.

Part 3: XPS Characterization Protocol

Acquisition Parameters

- Source: Monochromatic Al K

(1486.6 eV).
- Charge Neutralization:REQUIRED. Tribofilms are often insulating (glassy phosphates). Use a dual-beam flood gun (low energy

and

) to prevent peak shifting.
- Pass Energy:
 - Survey: 160 eV (for elemental quantification).
 - High Resolution: 20 eV (for chemical state resolution).

Key Spectral Regions (ZDDP Focus)

Analyze the following regions to construct the chemical narrative.

Element	Orbital	Approx. [3] [4] BE (eV)	Chemical State Interpretation
Zinc	Zn 2p	1021.8 - 1022.5	Zn in phosphate glass matrix.
Phosphorus	P 2p	133.0 - 134.5	133.5 eV: Polyphosphate (long chain). 132.8 eV: Orthophosphate (short chain).
Sulfur	S 2p	161.5 - 162.5	Sulfide (bound to Fe or Zn). Critical for anti-wear.
Sulfur	S 2p	168.0 - 169.0	Sulfate (oxidation product). Indicates film degradation. [5]
Oxygen	O 1s	531.5 - 533.5	531.5 eV: Non-bridging oxygen (P-O-Zn). 533.0 eV: Bridging oxygen (P-O-P).

Angle-Resolved XPS (ARXPS)

To determine stratification without sputtering:

- Acquire spectra at emission angles of 0° (normal, deep sampling ~10nm) and 60° (grazing, surface sampling ~2-3nm).
- Self-Validation: If the ratio of [Organic C] / [Inorganic P] increases at 60°, an organic friction modifier layer sits on top of the phosphate glass.

Part 4: AES Characterization Protocol

Beam Damage Mitigation

Tribofilms (especially polyphosphates) are susceptible to Electron Stimulated Desorption (ESD). High current densities will reduce phosphates to elemental phosphorus.

- Voltage: 3–10 kV.
- Current: Keep target current
nA.
- Mode: Use Raster Scanning over a small area rather than a fixed point analysis to distribute the thermal load.

Sputter Depth Profiling

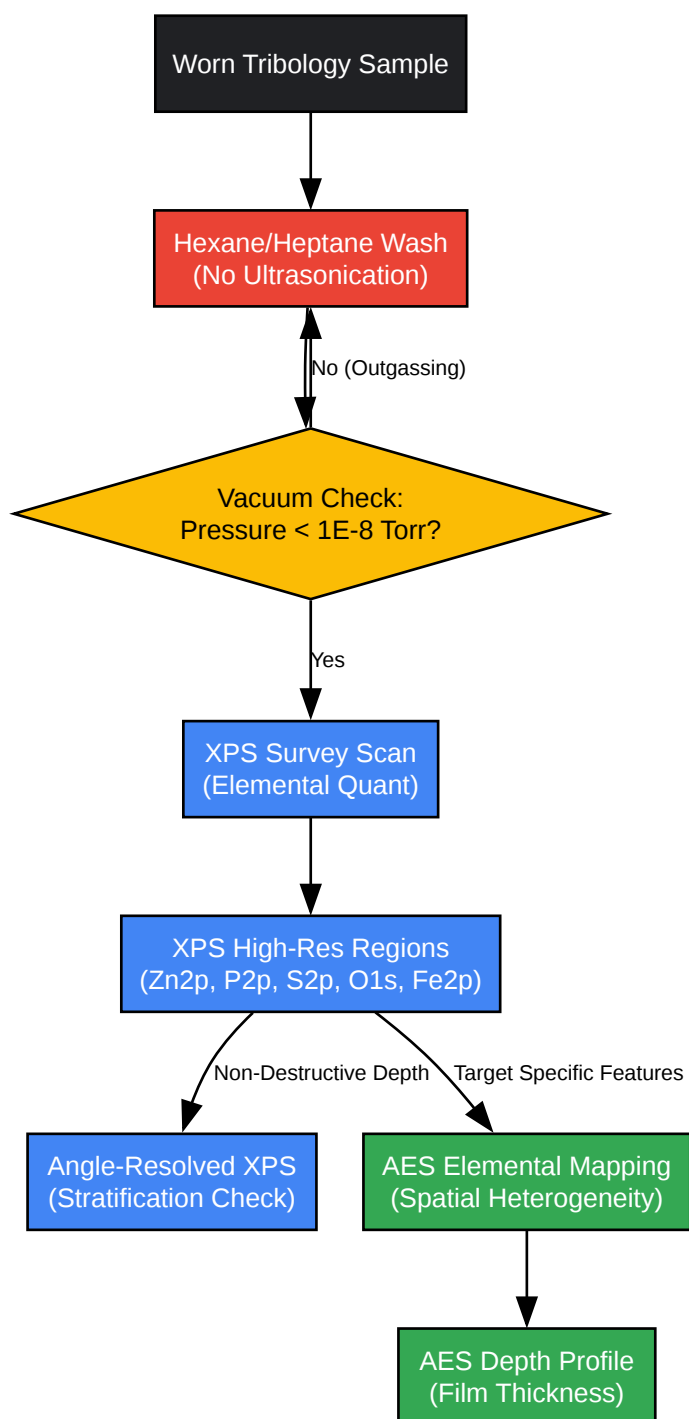
Use AES for depth profiling to avoid the large crater effects of XPS sputtering.

- Ion Source: Ar
at 1–2 keV.
- Zalar Rotation: Rotate the sample during sputtering to prevent "curtaining" artifacts caused by the roughness of the wear scar.
- Calibration: Report depth in "
equivalent nanometers" unless a specific sputter rate for the tribofilm is known.

Part 5: Data Integration & Visualization

Workflow Diagram

The following diagram illustrates the decision matrix for characterizing a worn surface.

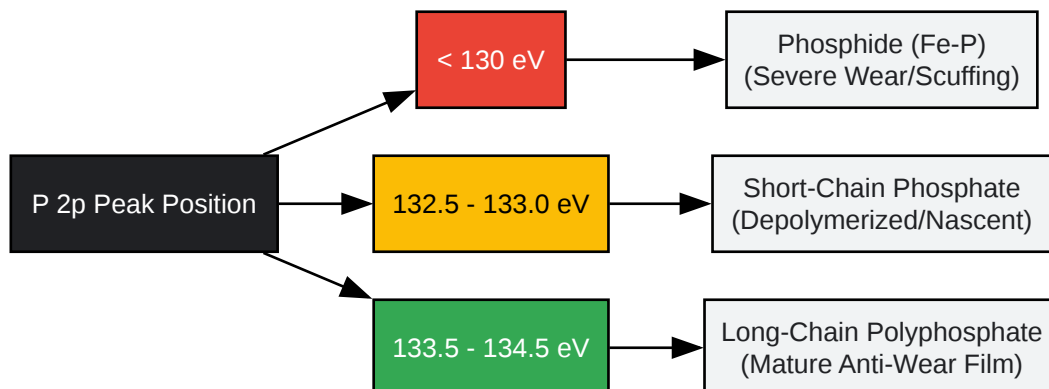


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Figure 1: Integrated workflow for tribofilm characterization. The process prioritizes non-destructive chemical analysis (XPS) before high-resolution spatial mapping and destructive profiling (AES).

Chemical State Logic

How to interpret the Phosphorus 2p peak, the most critical indicator of film maturity.



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Figure 2: Logic tree for interpreting Phosphorus chemical states in ZDDP tribofilms. Higher binding energy generally correlates with longer phosphate chain length and better anti-wear performance.

Part 6: Case Study – ZDDP Tribofilm Structure

Scenario: A steel bearing lubricated with ZDDP shows a "blue/brown" glaze in the wear track.

Objective: Confirm if the glaze is a protective tribofilm or corrosion.

- XPS Analysis:
 - Survey scan detects Zn, P, S, O, and Fe.
 - High-Res P 2p shows a peak at 133.8 eV. Interpretation: This is a long-chain polyphosphate glass (Good protection).[6]
 - High-Res S 2p shows a doublet at 161.8 eV. Interpretation: Metal sulfide.
 - ARXPS: At grazing angles, the S signal decreases and P increases. Conclusion: The outer surface is phosphate-rich; the sulfide lies deeper near the steel interface.
- AES Analysis:

- Mapping shows P and Zn are co-localized in "pads" (elongated patches along the sliding direction).
- The valleys between pads show high Fe signals (exposed steel or thin oxide).
- Depth Profile: Sputtering reveals the film thickness is ~60 nm on the pads, but <5 nm in the valleys.

Final Conclusion: The "glaze" is a mature, patchy ZDDP tribofilm functioning correctly. The sulfide layer at the interface acts as a sacrificial bonding layer, while the phosphate glass provides load support.

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